

Rauvotetraphylline A chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rauvotetraphylline A

Cat. No.: B15588983

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Rauvotetraphylline A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rauvotetraphylline A is a monoterpenoid indole alkaloid isolated from the aerial parts of *Rauvolfia tetraphylla*, a plant belonging to the Apocynaceae family. This family of plants is a rich source of structurally diverse and biologically active alkaloids, many of which have found applications in traditional and modern medicine. **Rauvotetraphylline A** belongs to the sarpagine class of indole alkaloids, which are characterized by a complex pentacyclic ring system. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, isolation, and biological activities of **Rauvotetraphylline A**, based on available scientific literature.

Chemical Structure and Properties

Rauvotetraphylline A possesses a unique and complex molecular architecture. Its structure was elucidated through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 1: Physicochemical and Spectroscopic Properties of **Rauvotetraphylline A**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₃	[1]
Molecular Weight	342.43 g/mol	[1]
Appearance	Amorphous powder	[1]
HRESIMS (m/z)	[M+H] ⁺ 343.2024 (calcd. for C ₂₀ H ₂₇ N ₂ O ₃ , 343.2021)	[1]
UV (MeOH) λ _{max} (log ε)	211 (4.35), 275 (3.80) nm	[1]
IR (KBr) ν _{max}	3407, 2925, 1630, 1468, 1235, 1035 cm ⁻¹	[1]

Table 2: ¹H NMR Spectroscopic Data for **Rauvotetraphylline A** (500 MHz, CDCl₃)

Position	δ ppm	Multiplicity (J in Hz)
3	3.85	m
5	3.25	m
6 α	2.10	m
6 β	2.65	m
9	6.82	d (2.0)
10	6.62	dd (8.5, 2.0)
12	7.11	d (8.5)
14 α	1.95	m
14 β	2.30	m
15	2.55	m
16	2.90	m
17 α	1.50	m
17 β	1.75	m
18	1.16	d (6.3)
19	5.51	q (6.3)
21 α	4.10	d (12.0)
21 β	4.25	d (12.0)
N(4)-Me	2.45	s

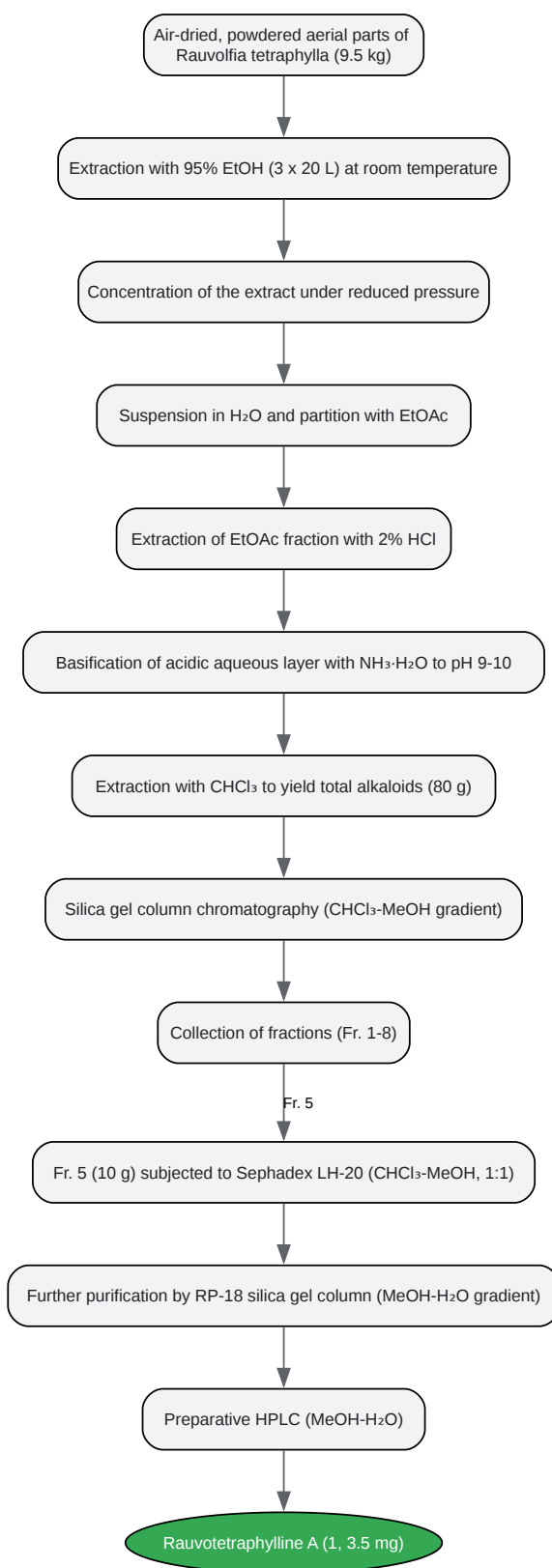
Table 3: ^{13}C NMR Spectroscopic Data for **Rauvotetraphylline A** (125 MHz, CDCl_3)

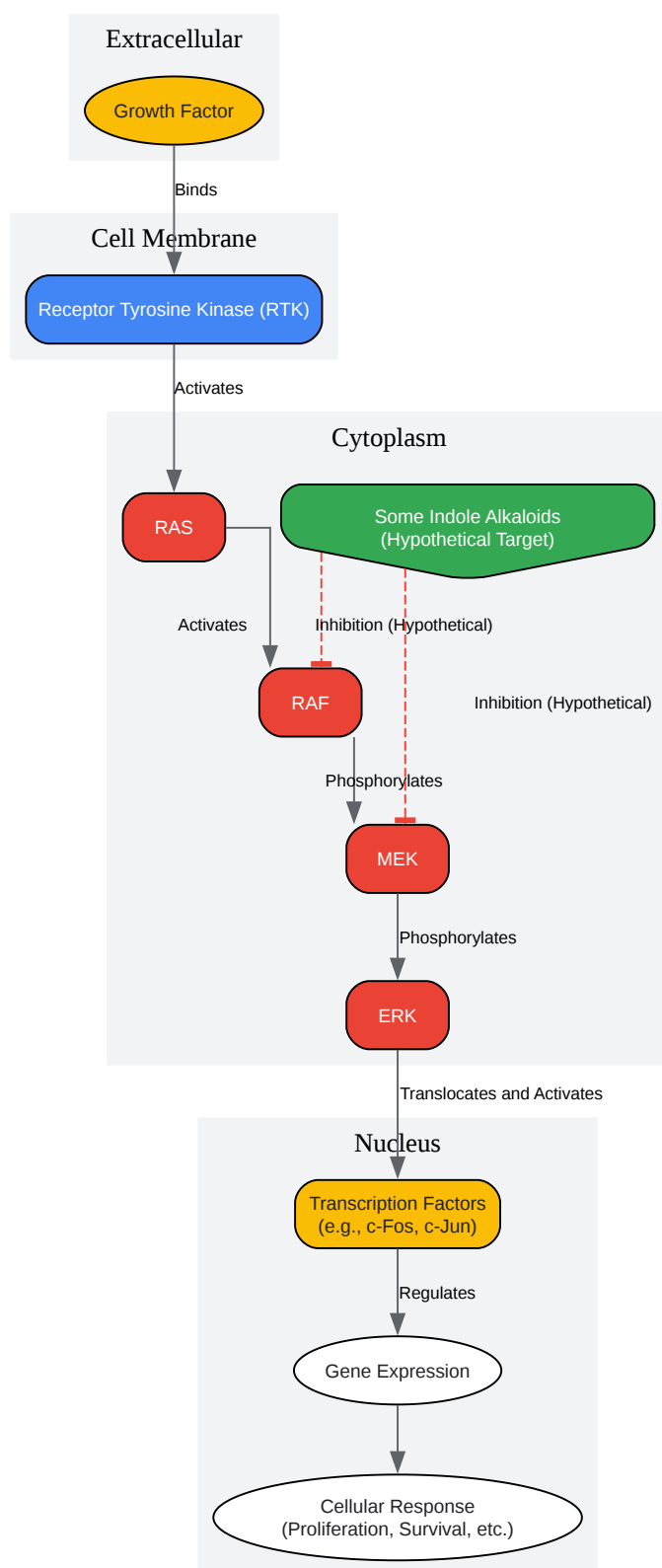
Position	δ ppm
2	135.5
3	58.9
5	52.1
6	21.5
7	108.9
8	128.1
9	110.1
10	118.9
11	149.8
12	122.5
13	145.2
15	35.1
16	60.2
17	30.5
18	12.5
19	125.8
20	135.1
21	65.8
N(4)-Me	42.3

Experimental Protocols

Isolation and Purification of Rauvotetraphylline A

The following protocol is a summary of the method described by Gao et al. (2012) for the isolation of **Rauvotetraphylline A** from the aerial parts of *Rauvolfia tetraphylla*.





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References

- 1. scispace.com [scispace.com]
- To cite this document: BenchChem. [Rauvotetraphylline A chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588983#rauvtetraphylline-a-chemical-structure-and-properties]

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